

# An In-depth Technical Guide to 1,1'-Thiocarbonyldi-2(1H)-pyridone

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## Compound of Interest

Compound Name: 1,1'-Thiocarbonyldi-2(1H)-pyridone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1'-Thiocarbonyldi-2(1H)-pyridone**, a versatile heterocyclic compound. This document consolidates its chemical and physical properties, synthesis protocols, key applications in research and development, and essential safety information.

## Core Compound Identification

Identifier	Value
CAS Number	102368-13-8[1][2][3][4]
IUPAC Name	1-(2-oxopyridine-1-carbothioyl)pyridin-2-one[1][5]
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> S[1][2]
Canonical SMILES	<chem>C1=CC(=O)N(C=C1)C(=S)N2C=CC=CC2=O</chem> [1]
InChI Key	KXMMNJQMGILZDB-UHFFFAOYSA-N[1][5]

## Physicochemical Properties

The physical and chemical characteristics of **1,1'-Thiocarbonyldi-2(1H)-pyridone** are summarized below, providing essential data for experimental design and application.

Property	Value
Molecular Weight	232.26 g/mol [1][2]
Appearance	Light yellow to brown powder or crystalline solid[1]
Melting Point	163-166 °C[6][7][8]
Boiling Point (Predicted)	385.2 ± 25.0 °C[6][7]
Density (Predicted)	1.485 g/cm <sup>3</sup> [6][7]
pKa (Predicted)	-1.70 ± 0.23[6][7]
Solubility	Soluble in organic solvents such as dichloromethane; limited solubility in water.[1]

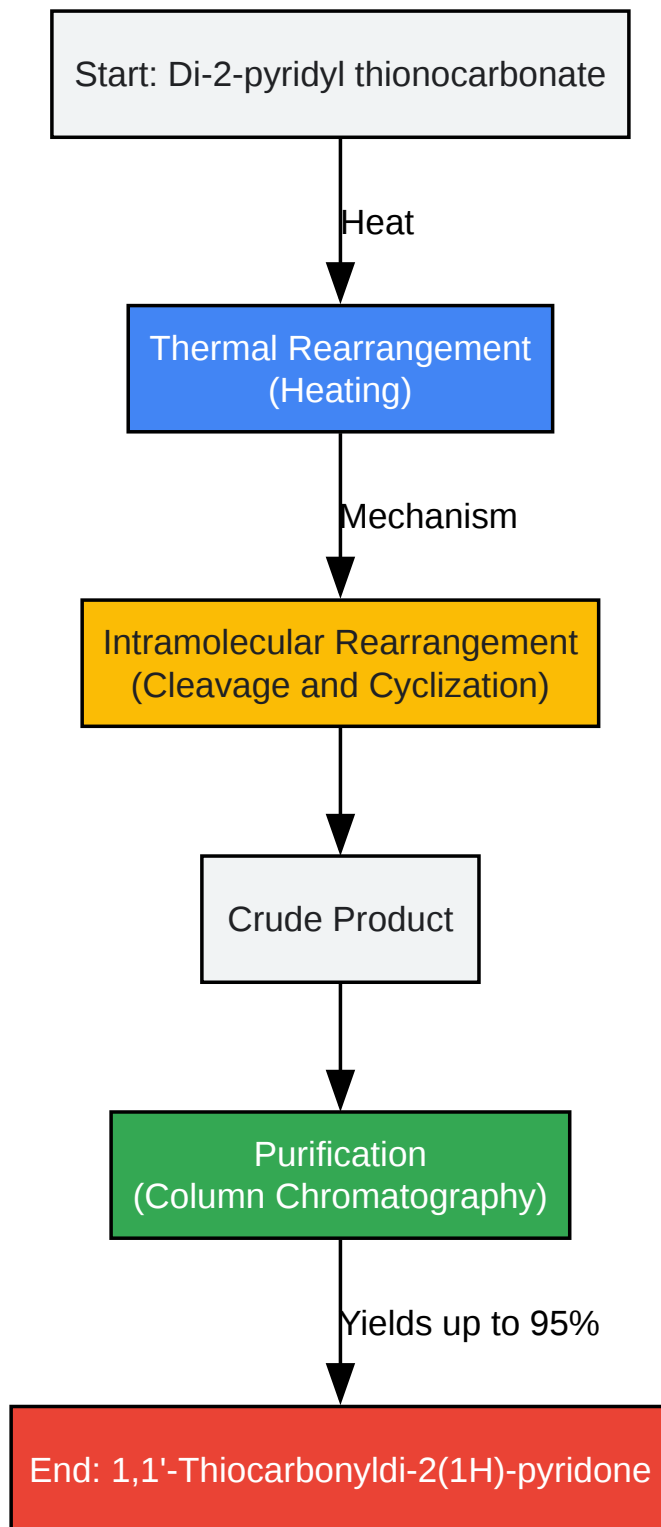
## Synthesis and Experimental Protocols

The primary and most efficient method for the synthesis of **1,1'-Thiocarbonyldi-2(1H)-pyridone** is through the thermal rearrangement of di-2-pyridyl thionocarbonate.[1] This reaction is known for its high efficiency, with yields reported up to 95% under optimized conditions.[1]

### Experimental Protocol: Synthesis via Thermal Rearrangement

- **Starting Material:** Di-2-pyridyl thionocarbonate.
- **Reaction Condition:** The fundamental step involves heating the di-2-pyridyl thionocarbonate under controlled thermal conditions.[1]
- **Mechanism:** The reaction is believed to proceed through an intramolecular rearrangement. This involves the initial cleavage of the thionocarbonate linkage, which is then followed by cyclization and rearrangement to form the stable **1,1'-Thiocarbonyldi-2(1H)-pyridone** structure.[1]
- **Purification:** Following the reaction, the product is concentrated. Purification of the resulting residue is typically achieved using column chromatography with a solvent system such as ethyl acetate:hexane (1:1) to yield the final product.

## Synthesis Workflow of 1,1'-Thiocarbonyldi-2(1H)-pyridone

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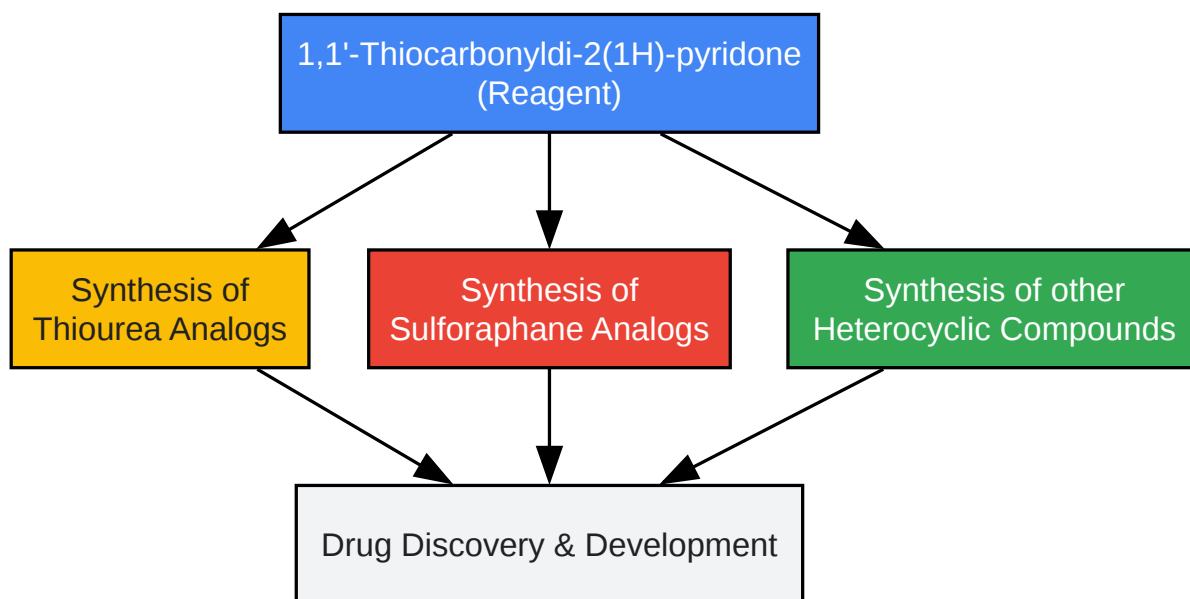
Synthesis Workflow Diagram

## Applications in Research and Drug Development

**1,1'-Thiocarbonyldi-2(1H)-pyridone** serves as a crucial building block in synthetic organic chemistry, particularly for the development of novel compounds with potential therapeutic applications.

- **Synthesis of Thiourea Analogs:** It is a key reagent in the synthesis of thio-analogs of thioureas. These novel compounds are explored for their unique properties and applications in material science and medicine.[\[1\]](#)
- **Sulforaphane Analogs:** The compound is utilized as an intermediate in the synthesis of analogs of sulforaphane, a natural compound with known anti-cancer and anti-inflammatory properties.[\[1\]](#) This opens avenues for developing new therapeutic agents based on the sulforaphane scaffold.
- **Heterocyclic Compound Synthesis:** Its versatility is demonstrated in its use as a starting material for constructing a variety of other heterocyclic compounds, which are integral to many biologically active molecules.[\[1\]](#) For instance, it has been used to synthesize 2-furan-2-yl-3-hydroxy-6-isothiocyanato-chromen-4-one.[\[1\]](#)[\[6\]](#)
- **Drug Discovery:** The pyridone moiety itself is considered a "privileged scaffold" in medicinal chemistry due to its ability to interact with various biological targets.[\[9\]](#)[\[10\]](#) Molecules containing the pyridone ring have shown a wide range of biological activities, including antibacterial, antiviral, and anti-inflammatory properties.[\[9\]](#)[\[11\]](#)

## Applications of 1,1'-Thiocarbonyldi-2(1H)-pyridone

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## Logical Relationship of Applications

## Spectroscopic Data

The structural features of **1,1'-Thiocarbonyldi-2(1H)-pyridone** can be confirmed by spectroscopic methods.

- Infrared (IR) Spectroscopy:
  - The C=S (thiocarbonyl) stretching vibration is typically observed in the 1000-1200  $\text{cm}^{-1}$  region.[\[1\]](#)
  - The C=O (pyridone carbonyl) stretching vibrations appear in the 1650-1700  $\text{cm}^{-1}$  range.[\[1\]](#)

## Safety and Handling

Proper handling of **1,1'-Thiocarbonyldi-2(1H)-pyridone** is essential in a laboratory setting.

- Hazard Classification: The compound is classified as a warning-level hazard. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[5][12]
- Precautionary Measures:
  - Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. A dust mask (type N95 or equivalent) is also recommended.[13]
  - Engineering Controls: Use only in a well-ventilated area or outdoors.
  - Handling: Avoid breathing dust. Do not ingest. Avoid contact with skin and eyes. Wash hands thoroughly after handling.[13]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container under an inert atmosphere. For long-term storage, it is recommended to store in a freezer under -20°C.[6][7][13]
- Incompatible Materials: Strong oxidizing agents.[13]
- First Aid:
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[12][13]
  - Skin Contact: Wash off with plenty of soap and water. If skin irritation occurs, get medical advice.[13]
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[12][13]
  - Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.

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